

# Safe Disposal of Iridium(III) Chloride Trihydrate: A Comprehensive Guide

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## Compound of Interest

Compound Name: *Iridium(III) chloride trihydrate*

Cat. No.: *B088871*

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For immediate reference, in case of a spill or exposure to **Iridium(III) chloride trihydrate**, personnel should promptly flush affected eyes or skin with copious amounts of water for at least 15 minutes and seek immediate medical attention.<sup>[1]</sup> Contaminated clothing should be removed and washed before reuse.<sup>[1]</sup> In the event of inhalation, the individual should be moved to fresh air; if breathing is difficult, oxygen should be administered.<sup>[1]</sup>

This guide provides essential safety and logistical information for the proper disposal of **Iridium(III) chloride trihydrate**, a compound frequently used in chemical synthesis.<sup>[2]</sup> Adherence to these procedures is critical for ensuring personnel safety and environmental protection. The toxicological properties of this material have not been fully investigated, warranting a cautious approach to its handling and disposal.<sup>[1]</sup>

## Essential Safety and Handling Precautions

When managing **Iridium(III) chloride trihydrate**, it is imperative to use adequate ventilation and wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat.<sup>[1]</sup> A NIOSH/MSHA-approved respirator should be used if dust inhalation is a risk.<sup>[1]</sup> It is crucial to avoid generating dust during handling and to prevent the substance from coming into contact with skin and eyes.<sup>[1]</sup> The compound is moisture-sensitive and should be stored in a cool, dry, well-ventilated area in a tightly sealed container, away from strong oxidizing agents.<sup>[1][3]</sup>

## Quantitative Data and Hazard Profile

The following table summarizes the key characteristics of **Iridium(III) chloride trihydrate** relevant to its safe handling and disposal.

Property	Value	Source
Molecular Formula	Cl <sub>3</sub> H <sub>6</sub> IrO <sub>3</sub>	[4][5]
Molecular Weight	352.62 g/mol	[3][4][5]
Appearance	Green-black crystalline powder	[1][3][4]
Melting Point	763 °C (decomposes)	[2][3]
Density	5.3 g/cm <sup>3</sup>	[2][3][4]
Solubility	Soluble in water	[2]
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[4]
Incompatible Materials	Strong oxidizing agents	[1][3]
Hazardous Decomposition Products	Hydrogen chloride gas, irritating and toxic fumes	[1][3]

## Disposal Procedures for Iridium(III) Chloride Trihydrate

Disposal of **Iridium(III) chloride trihydrate** must comply with all local, state, and federal regulations for hazardous waste. Do not dispose of this chemical into drains or the environment.

## Protocol for Disposal of Solid Iridium(III) Chloride Trihydrate

This protocol outlines the steps for preparing solid **Iridium(III) chloride trihydrate** for disposal.

Materials:

- Personal Protective Equipment (PPE) as specified above
- Sealable, labeled hazardous waste container
- Chemical fume hood
- Scoop or spatula

**Procedure:**

- Preparation: Ensure all necessary PPE is worn correctly. Perform all handling of the solid material within a chemical fume hood to minimize inhalation risk.
- Containment: Carefully transfer the solid **Iridium(III) chloride trihydrate** into a designated, sealable hazardous waste container. Avoid creating dust during the transfer.
- Labeling: Clearly label the container with "Hazardous Waste," the chemical name "**Iridium(III) chloride trihydrate**," and any other information required by your institution's environmental health and safety (EHS) department.
- Storage: Store the sealed container in a designated hazardous waste accumulation area, away from incompatible materials.
- Arrangement for Pickup: Contact your institution's EHS department or a licensed professional waste disposal service to arrange for the collection and proper disposal of the waste.

## Protocol for Treatment and Disposal of Aqueous Iridium(III) Chloride Solutions

For aqueous solutions containing Iridium(III) chloride, a chemical precipitation step can be employed to convert the soluble iridium into an insoluble salt, facilitating its separation and disposal. This method is adapted from iridium recovery processes.[\[6\]](#)[\[7\]](#)

**Materials:**

- PPE as specified above

- Aqueous solution of Iridium(III) chloride
- Ammonium chloride (NH<sub>4</sub>Cl)
- 3% Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>) (or other suitable oxidizing agent)
- pH meter and pH adjustment solutions (e.g., dilute NaOH or HCl)
- Stir plate and stir bar
- Beaker
- Filtration apparatus (e.g., Büchner funnel, filter paper)
- Sealable, labeled hazardous waste containers for solid and liquid waste

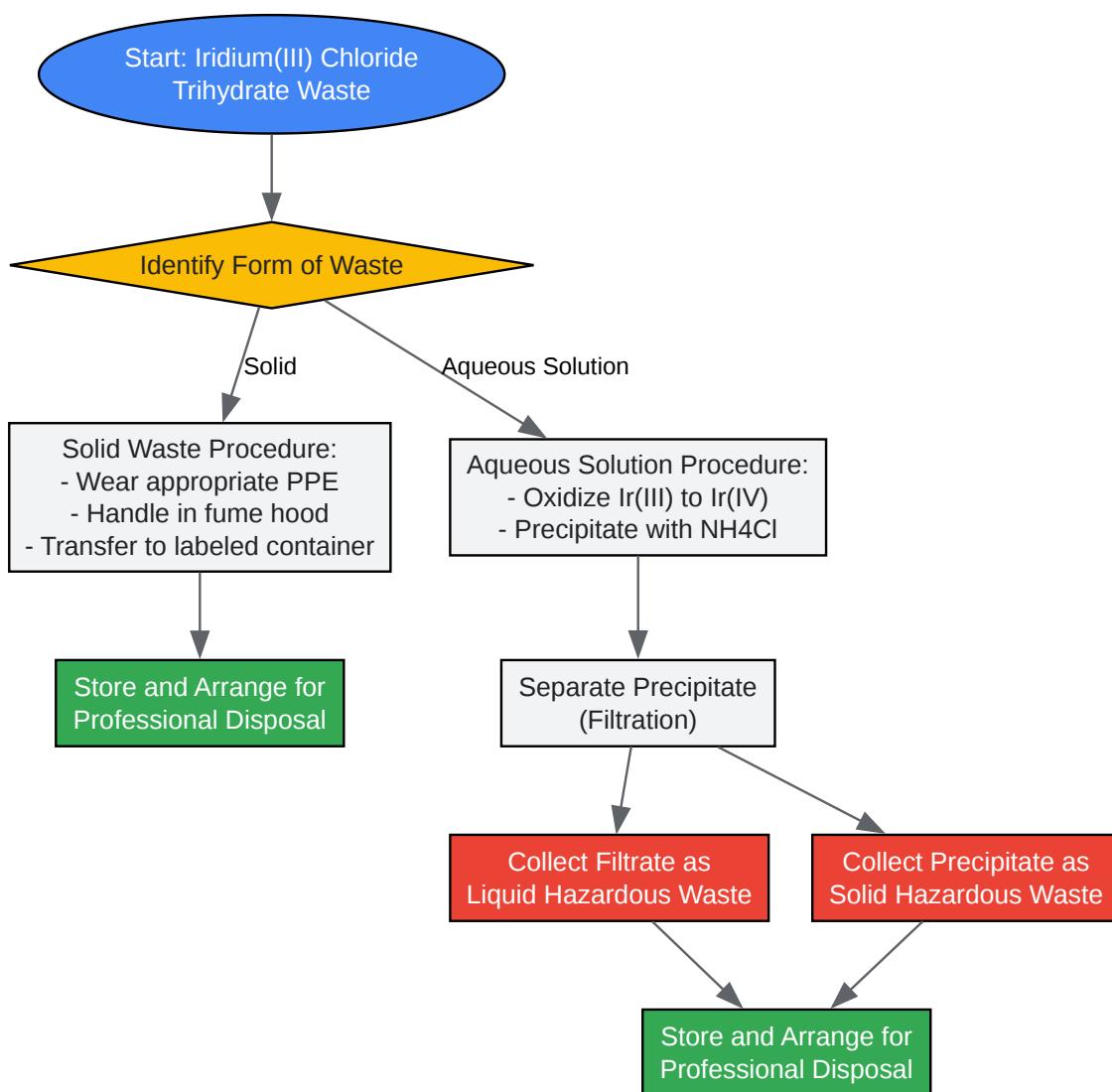
#### Procedure:

- Oxidation: In a chemical fume hood, place the beaker with the iridium solution on a stir plate. While stirring, slowly add a small amount of 3% hydrogen peroxide to oxidize the Iridium(III) to Iridium(IV). This step is crucial for effective precipitation.[6][7]
- Precipitation: Gradually add a solution of ammonium chloride to the iridium solution. This will precipitate the iridium as ammonium hexachloroiridate(IV) ((NH<sub>4</sub>)<sub>2</sub>IrCl<sub>6</sub>), an insoluble complex.[6][7]
- pH Adjustment: Monitor the pH of the solution and adjust if necessary to optimize precipitation, as advised by your EHS department.
- Separation: Once precipitation is complete, separate the solid precipitate from the liquid by filtration.
- Solid Waste Disposal: Transfer the collected precipitate into a labeled hazardous waste container for solids.
- Liquid Waste Disposal: The remaining liquid (filtrate) may still contain low levels of iridium and other reagents and should be collected in a separate, labeled hazardous waste container for liquids.

- Final Disposal: Arrange for the pickup of both solid and liquid hazardous waste through your institution's EHS department or a licensed waste disposal service.

## Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Iridium(III) chloride trihydrate**.



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Caption: Disposal workflow for **Iridium(III) chloride trihydrate**.

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